

# Application Notes and Protocols: The Use of Methyl Cyclopentanecarboxylate in Fragrance Formulations

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## Compound of Interest

Compound Name: Methyl cyclopentanecarboxylate

Cat. No.: B1359776

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## Introduction

**Methyl cyclopentanecarboxylate** (CAS No. 4630-80-2) is a volatile ester recognized for its characteristic pleasant, fruity aroma.[1][2] This colorless liquid, with the chemical formula  $C_7H_{12}O_2$ , is utilized in the fragrance industry to impart fruity notes to a variety of consumer and fine fragrance products.[2] Its chemical structure, consisting of a cyclopentane ring and a methyl ester group, contributes to its unique olfactory profile. These application notes provide a comprehensive overview of its use, including its chemical properties, olfactory characteristics, and protocols for its incorporation and evaluation in fragrance formulations.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **methyl cyclopentanecarboxylate** is presented in the table below. Understanding these properties is crucial for its effective handling, storage, and formulation.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	[3][4]
Molecular Weight	128.17 g/mol	[3][4]
CAS Number	4630-80-2	[3][4]
Appearance	Colorless liquid	[1]
Odor	Pleasant, fruity	[1][2]
Purity	>98.0% (GC)	[3]
log Pow	1.467	[5]

## Olfactory Profile and Application

**Methyl cyclopentanecarboxylate** possesses a distinct fruity fragrance. While specific sensory analysis data such as the odor threshold for this exact molecule is not readily available in public literature, its scent profile is generally described as sweet and fruity.[5]

In fragrance formulations, **methyl cyclopentanecarboxylate** can be used to:

- Enhance Fruity Accords: It serves as a key component in building a wide range of fruity notes, from subtle to impactful.
- Add a Brightening Top Note: Due to its volatility, it can contribute to the initial impression of a fragrance.
- Modify and Modernize Floral Compositions: The introduction of a fruity facet can add a contemporary twist to traditional floral scents.

While specific formulation examples for **methyl cyclopentanecarboxylate** are proprietary and not publicly disclosed, data from related cyclopentane and cyclohexane carboxylate derivatives used by major fragrance houses can provide an estimated range for its use. For instance, cyclopentane derivatives have been noted for use in perfume compositions at concentrations ranging from approximately 0.05% to 5% by weight.

## Recommended Usage Levels (Estimated)

The following table provides estimated usage levels for **methyl cyclopentanecarboxylate** in various fragrance applications, based on data for structurally related compounds. These are starting points for formulation development and should be optimized based on the desired olfactory outcome and product base.

Application	Recommended Concentration (% w/w)
Fine Fragrance (Eau de Parfum, Eau de Toilette)	0.1 - 2.0
Personal Care (Lotions, Creams)	0.05 - 0.5
Hair Care (Shampoos, Conditioners)	0.05 - 0.3
Soaps and Body Wash	0.1 - 1.0
Air Care (Candles, Diffusers)	0.5 - 5.0

## Experimental Protocols

### Protocol 1: Sensory Evaluation of Methyl Cyclopentanecarboxylate

Objective: To determine the olfactory profile of **methyl cyclopentanecarboxylate** and its odor detection threshold.

Materials:

- **Methyl cyclopentanecarboxylate** (high purity)
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass smelling strips (blotters)
- A panel of trained sensory assessors (minimum of 5)
- Controlled and well-ventilated evaluation room

#### Procedure:

- Preparation of Dilutions: Prepare a series of dilutions of **methyl cyclopentanecarboxylate** in the chosen solvent (e.g., 10%, 1%, 0.1%, 0.01%, 0.001% w/w).
- Blotter Preparation: Dip a smelling strip into each dilution for 2 cm and allow the solvent to evaporate for 30 seconds.
- Odor Profile Description: Present the 1% dilution blotter to the sensory panel. Each panelist should individually describe the odor using a standardized fragrance vocabulary (e.g., fruity, sweet, ethereal, waxy).
- Odor Detection Threshold Determination (Ascending Forced-Choice Method):
  - Present panelists with three blotters: two with the solvent blank and one with a very low concentration of the odorant.
  - Ask the panelist to identify the blotter with the different odor.
  - Present progressively higher concentrations until the panelist can reliably detect the odorant. The concentration at which this occurs is the individual's detection threshold.
  - The group's odor detection threshold is the geometric mean of the individual thresholds.

#### Data Analysis:

- Compile the odor descriptors to create a comprehensive olfactory profile.
- Calculate the geometric mean of the individual odor detection thresholds to determine the group threshold.

## Protocol 2: Evaluation of Fragrance Performance in a Product Base

Objective: To assess the performance and stability of a fragrance formulation containing **methyl cyclopentanecarboxylate** in a representative product base (e.g., a simple lotion).

#### Materials:

- Fragrance oil containing a known concentration of **methyl cyclopentanecarboxylate**.
- Unfragranced lotion base.
- Glass beakers and stirring equipment.
- Storage containers.
- Controlled environment for storage (e.g., oven for accelerated aging at 40°C).
- Sensory panel.

#### Procedure:

- **Formulation:** Incorporate the fragrance oil into the lotion base at a predetermined concentration (e.g., 0.5% w/w) with gentle mixing until homogeneous.
- **Initial Sensory Evaluation:** A sensory panel evaluates the initial odor of the fragranced lotion on the skin, assessing its character and intensity.
- **Stability Testing (Accelerated Aging):**
  - Store samples of the fragranced lotion at 40°C for 4, 8, and 12 weeks.
  - Store a control sample at room temperature in the dark.
- **Periodic Evaluation:** At each time point, a sensory panel evaluates the aged samples compared to the control. They should assess any changes in odor character, intensity, and the presence of any off-odors.
- **Physical Stability:** Observe the samples for any changes in physical properties such as color, viscosity, and phase separation.

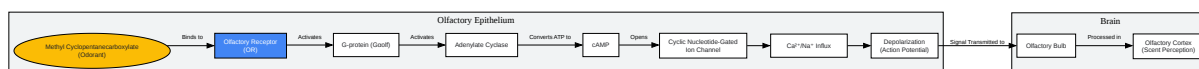
#### Data Analysis:

- Record the sensory evaluation data, noting any significant differences between the aged samples and the control.

- Document any observed physical changes in the product base.

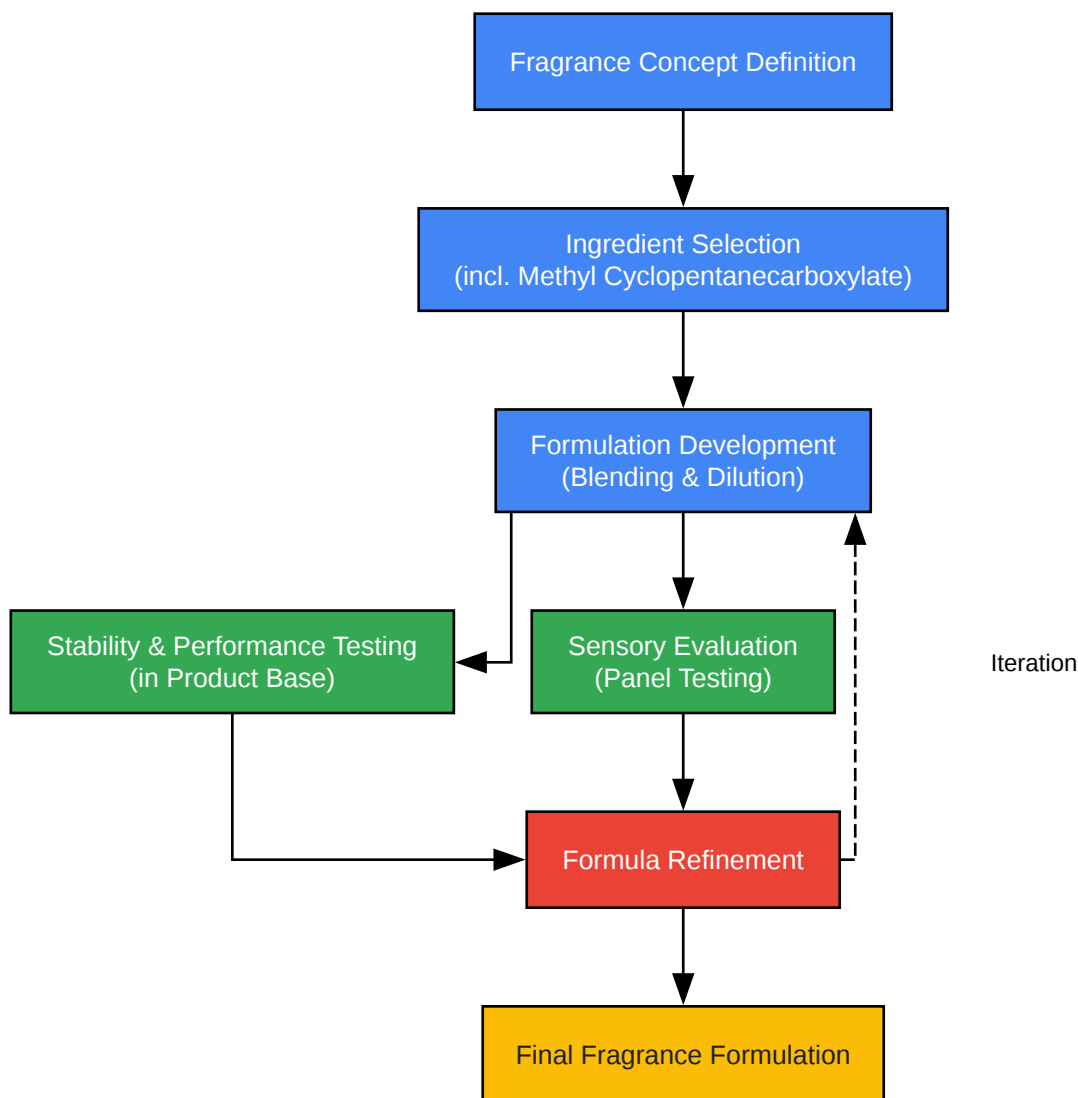
## Signaling Pathway and Experimental Workflows

The perception of fruity esters like **methyl cyclopentanecarboxylate** begins with the interaction of the volatile molecule with olfactory receptors in the nasal cavity. This initiates a signal transduction cascade that ultimately leads to the perception of a specific scent in the brain.



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Caption: Olfactory signaling pathway for odorant perception.



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Caption: Workflow for fragrance formulation and evaluation.

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